

# An In-depth Technical Guide to Non-3-yn-1-ol

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## Compound of Interest

Compound Name: *Non-3-yn-1-ol*

Cat. No.: *B1266180*

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This technical guide provides a comprehensive overview of **Non-3-yn-1-ol**, including its chemical identity, physicochemical properties, and general experimental procedures. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical Identity and Nomenclature

The nomenclature of a chemical compound is critical for unambiguous identification in research and development. The standard naming convention is governed by the International Union of Pure and Applied Chemistry (IUPAC).

The IUPAC name for the compound is **non-3-yn-1-ol**.<sup>[1][2]</sup> This name is derived from its nine-carbon chain (nonane), the presence of a carbon-carbon triple bond starting at the third carbon (3-yn), and a primary alcohol functional group at the first carbon (-1-ol).

A variety of synonyms and identifiers are also used for this compound in chemical literature and databases. These are essential to recognize when conducting literature searches and sourcing materials.

Table 1: Synonyms and Identifiers for **Non-3-yn-1-ol**

Type	Identifier
Synonyms	3-Nonyn-1-ol[1], (2-Hydroxyethyl)pentylacetylene[3], 1-hydroxy-3-nonin[1], 3-Nonynol, 3-Nonyne-1-ol
CAS Number	31333-13-8[1][2]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O[1][2]
InChI	InChI=1S/C9H16O/c1-2-3-4-5-6-7-8-9-10/h10H,2-5,8-9H2,1H3[1][2]
InChIKey	TZZVRLFUTNYDEG-UHFFFAOYSA-N[1][2]
SMILES	CCCCC#CCCO[1]

## Physicochemical Properties

Quantitative data regarding the physical and chemical properties of **Non-3-yn-1-ol** are crucial for its application in experimental settings, particularly for reaction setup, purification, and storage.

Table 2: Physicochemical Data for **Non-3-yn-1-ol**

Property	Value	Source
Molecular Weight	140.22 g/mol	[1]
Boiling Point	111-112 °C at 20 mm Hg	[4]
Density	0.888 g/mL at 25 °C	[4]
Refractive Index	n <sub>20</sub> /D 1.457	[4]
Flash Point	201 °F	[4]
Melting Point	-16°C (estimate)	[4]
pKa	14.37 ± 0.10	[4]

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis and purification of **Non-3-yn-1-ol** are not readily available in the searched literature, general methodologies for the synthesis of acetylenic alcohols and their purification are well-established in organic chemistry.

### 3.1. General Synthesis Approach

A common strategy for the synthesis of acetylenic alcohols like **Non-3-yn-1-ol** involves the alkylation of a smaller terminal alkyne. A plausible synthetic route is the reaction of the lithium salt of a terminal alkyne with an appropriate epoxide or haloalkane. For instance, 1-hexyne could be deprotonated with a strong base like n-butyllithium to form lithium hexynilide. This nucleophile can then react with ethylene oxide to yield **Non-3-yn-1-ol** after an acidic workup.

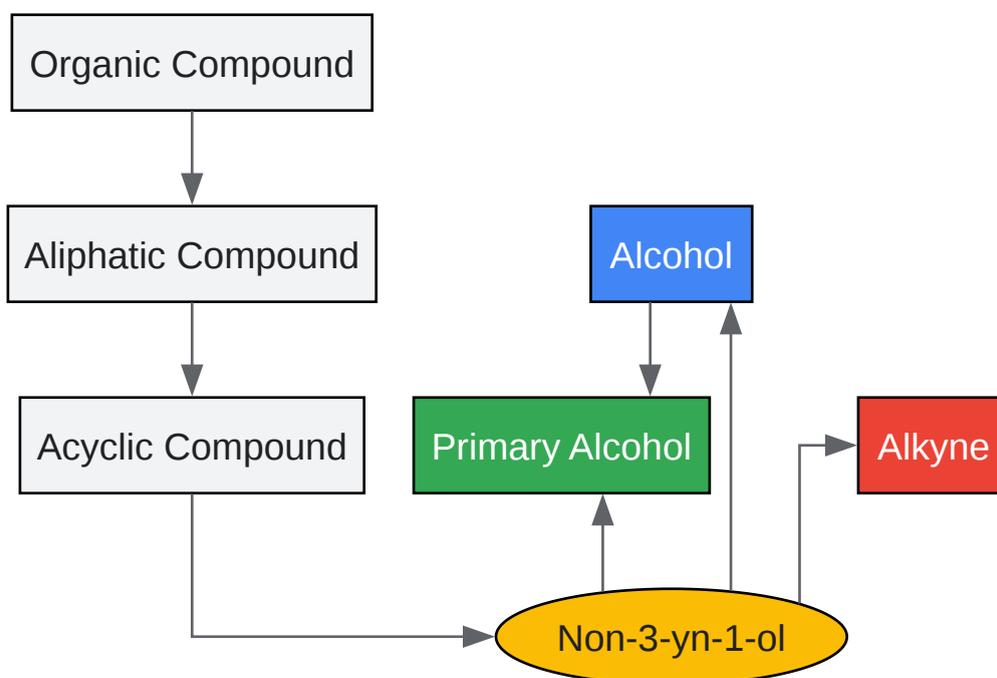
### 3.2. Purification Methods

Purification of **Non-3-yn-1-ol** would typically involve one or more of the following standard laboratory techniques:

- **Distillation:** Given its boiling point, distillation under reduced pressure is a suitable method for purifying **Non-3-yn-1-ol** from non-volatile impurities or solvents with significantly different boiling points.<sup>[5]</sup> This technique is particularly useful for liquids that may decompose at their atmospheric boiling point.<sup>[5]</sup>
- **Chromatography:** Column chromatography is a versatile technique for separating organic compounds.<sup>[4]</sup> For **Non-3-yn-1-ol**, normal-phase chromatography using a silica gel stationary phase and a mobile phase consisting of a mixture of non-polar and polar solvents (e.g., hexane and ethyl acetate) would be effective for separating it from impurities with different polarities.

## Logical Relationships and Workflows

As **Non-3-yn-1-ol** is a relatively simple organic molecule, it is not typically involved in complex biological signaling pathways. However, its chemical classification provides a logical framework for understanding its reactivity and potential applications. The following diagram illustrates the chemical classification of **Non-3-yn-1-ol** based on its functional groups.



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Caption: Chemical classification of **Non-3-yn-1-ol**.

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